

In-Depth Technical Guide to the Accurate Molecular Weight of Troxerutin-d12

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Compound of Interest

Compound Name: Troxerutin-d12

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the accurate molecular weight of Troxerutin and its deuterated analog, **Troxerutin-d12**. It includes a comprehensive summary of their molecular properties, a detailed experimental protocol for molecular weight determination, and a relevant signaling pathway diagram.

Quantitative Data Summary

The accurate molecular weights and formulas of Troxerutin and **Troxerutin-d12** are summarized in the table below for easy comparison. This data is critical for various applications, including dosage calculations, analytical method development, and metabolic studies.

Compound	Molecular Formula	Average Molecular Weight (g/mol)	Monoisotopic Molecular Weight (Da)
Troxerutin	C ₃₃ H ₄₂ O ₁₉	742.68[1][2][3][4]	742.23202911[5]
Troxerutin-d12	C ₃₃ H ₃₀ D ₁₂ O ₁₉	754.75[6][7]	754.307[8]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The accurate molecular weight of **Troxerutin-d12** and other related compounds is typically determined using high-resolution mass spectrometry (HRMS). The following is a generalized experimental protocol for this purpose.

Objective: To determine the accurate monoisotopic mass of **Troxerutin-d12**.

Materials and Reagents:

- **Troxerutin-d12** standard
- High-purity solvents (e.g., methanol, acetonitrile, water)
- Volumetric flasks and pipettes
- High-resolution mass spectrometer (e.g., Orbitrap, TOF)

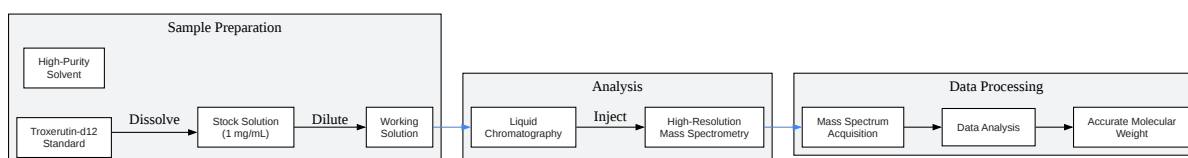
Procedure:

- **Sample Preparation:** Prepare a stock solution of **Troxerutin-d12** in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL. From the stock solution, prepare a series of dilutions to find the optimal concentration for analysis.
- **Instrument Calibration:** Calibrate the mass spectrometer using a standard calibration mixture to ensure high mass accuracy.
- **Direct Infusion or LC-MS Analysis:** The sample can be introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system. LC-MS is often preferred as it can separate the analyte from any potential impurities.
- **Mass Spectrometry Parameters:**
 - **Ionization Mode:** Electrospray ionization (ESI) in positive or negative ion mode. For Troxerutin, the protonated molecule $[M+H]^+$ is commonly observed in positive mode.^[5]

- Mass Analyzer: Set to a high-resolution mode to achieve mass accuracy in the low ppm range.
- Scan Range: A suitable mass range should be selected to include the expected m/z of the analyte.
- Data Acquisition and Analysis: Acquire the mass spectrum of **Troxeutin-d12**. The data analysis software is then used to determine the accurate m/z of the most abundant isotopic peak, which corresponds to the monoisotopic mass.

Illustrative Experimental Workflow

The following diagram illustrates a typical workflow for the determination of the molecular weight of a deuterated compound like **Troxeutin-d12**.

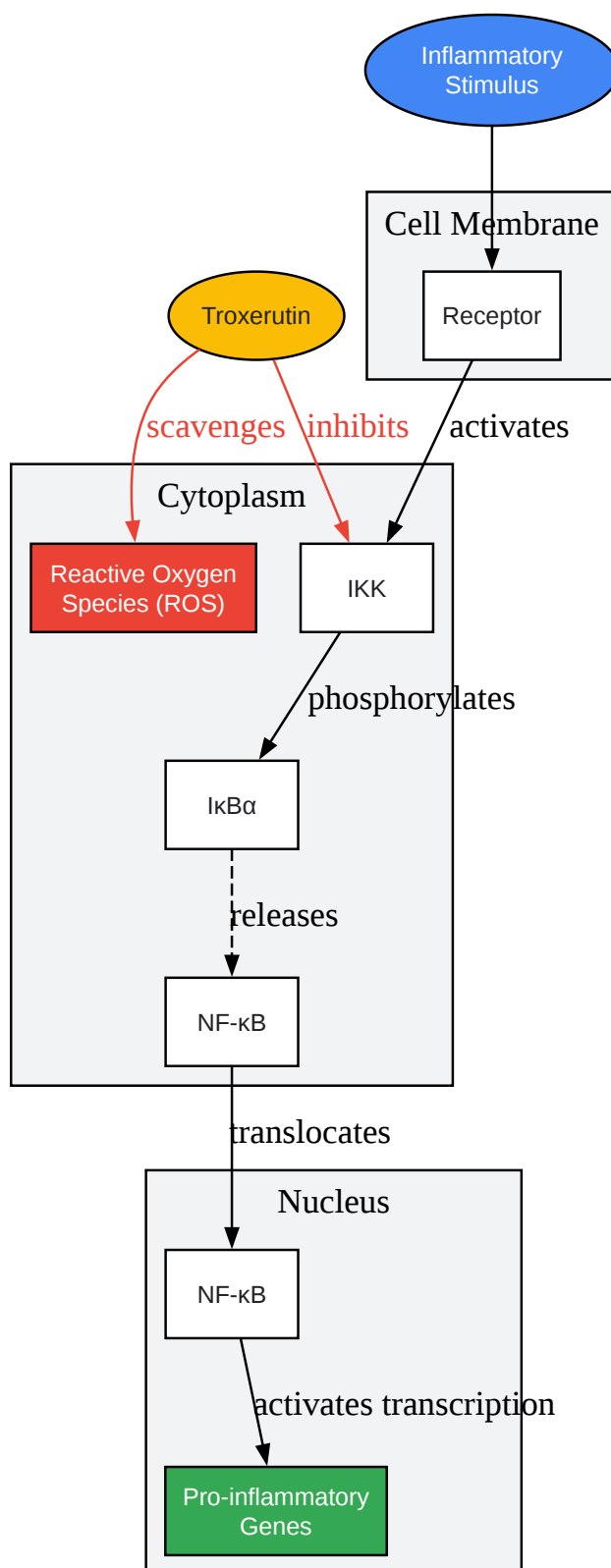


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Caption: Workflow for Molecular Weight Determination.

Troxeutin and its Potential Signaling Pathway Interactions

Troxeutin, a flavonoid, is known to exhibit a range of biological activities, including antioxidant and anti-inflammatory effects. While the precise signaling pathways for **Troxeutin-d12** are not extensively detailed, they are expected to be identical to those of unlabeled Troxeutin. The following diagram illustrates a simplified, hypothetical signaling pathway that could be influenced by Troxeutin, leading to its therapeutic effects.



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Caption: Hypothetical Anti-inflammatory Signaling Pathway of Troxerutin.

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